

# Chemical structure and properties of Calcium 2-ketogluconate

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## Compound of Interest

Compound Name: Calcium 2-ketogluconate

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An In-depth Technical Guide to **Calcium 2-Ketogluconate**

## Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **Calcium 2-ketogluconate**, a specialized organic calcium salt. Designed for researchers, scientists, and professionals in drug development and cosmetic science, this document delves into the core chemical and physical properties, synthesis, biological significance, and analytical methodologies associated with this compound. Our focus is on delivering not just data, but also the causal insights behind its applications and the validation inherent in its analysis.

## Introduction and Strategic Importance

**Calcium 2-ketogluconate** (Ca-2KGA) is the calcium salt of 2-keto-D-gluconic acid, a derivative of glucose metabolism. While less common than salts like calcium gluconate or citrate, it holds unique value in specialized applications.<sup>[1]</sup> It is produced synthetically or through biotechnological fermentation and is recognized for its high bioavailability and specific biological activities.<sup>[1][2][3]</sup> Its primary applications are in advanced cosmeceuticals as a potent anti-aging ingredient and in medicine as a highly bioavailable source of calcium for treating deficiencies like hypocalcemia.<sup>[1][2]</sup> This guide will elucidate the technical foundations that make **Calcium 2-ketogluconate** a compound of significant interest.

## Chemical Identity and Structure

A precise understanding of a molecule's structure is fundamental to comprehending its function and interactions. **Calcium 2-ketogluconate** is an ionic compound formed between a calcium cation ( $\text{Ca}^{2+}$ ) and two 2-keto-D-gluconate anions.

- IUPAC Name: calcium bis((3S,4R,5R)-3,4,5,6-tetrahydroxy-2-oxohexanoate)[4]
- CAS Number: 3470-37-9[4][5][6]
- Molecular Formula:  $\text{C}_{12}\text{H}_{18}\text{CaO}_{14}$ [4][5]
- Synonyms: Calcium 2-keto-D-gluconate, 2-Keto-D-gluconic acid hemicalcium salt, Ca-2K, Calcium ketogluconate.[1][4][5]

The structure consists of two molecules of 2-keto-D-gluconic acid, each of which has lost a proton from its carboxylic acid group, ionically bonded to a single divalent calcium ion.

Caption: Ionic association in **Calcium 2-ketogluconate**.

## Physicochemical Properties

The physical and chemical characteristics of **Calcium 2-ketogluconate** dictate its handling, formulation, and stability. These properties are summarized below.

Property	Value	Source(s)
Molecular Weight	426.34 g/mol	[4][7]
Appearance	White powder	[2][3]
Purity	Typically >97% (Biotechnology Grade)	[2][3][8]
Solubility	Hydrosoluble (Soluble in water)	[2]
Stability	Stable under standard conditions.	[1]
Origin	Synthetically produced or obtained via biotechnology.	[1][2][3]

The solubility in water is a critical feature, enabling its use in aqueous formulations for both cosmetic and medical applications. Its stability ensures a reliable shelf-life in finished products.

[\[1\]](#)[\[2\]](#)

## Synthesis and Manufacturing Overview

**Calcium 2-ketogluconate** is not a naturally occurring compound and requires chemical synthesis or biotechnological processes for its production.[\[1\]](#)

1. Chemical Synthesis: The primary synthetic route involves the reaction of 2-keto-D-gluconic acid with a suitable calcium salt, such as calcium carbonate.[\[1\]](#) The acid neutralizes the carbonate, forming the calcium salt, water, and carbon dioxide.

2. Biotechnological Fermentation: A more advanced and common method utilizes microbial fermentation. Specific strains of bacteria, such as *Pseudomonas* or *Gluconobacter japonicus*, are capable of oxidizing D-glucose to 2-keto-D-gluconic acid.[\[6\]](#)[\[9\]](#) The acid is then recovered from the fermentation broth and subsequently neutralized with a calcium source to produce the final salt. This biotechnological route is often preferred for producing high-purity material for cosmetic and pharmaceutical use.[\[2\]](#)[\[3\]](#)



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Caption: General manufacturing workflow for **Calcium 2-ketogluconate**.

## Biological Role and Mechanism of Action

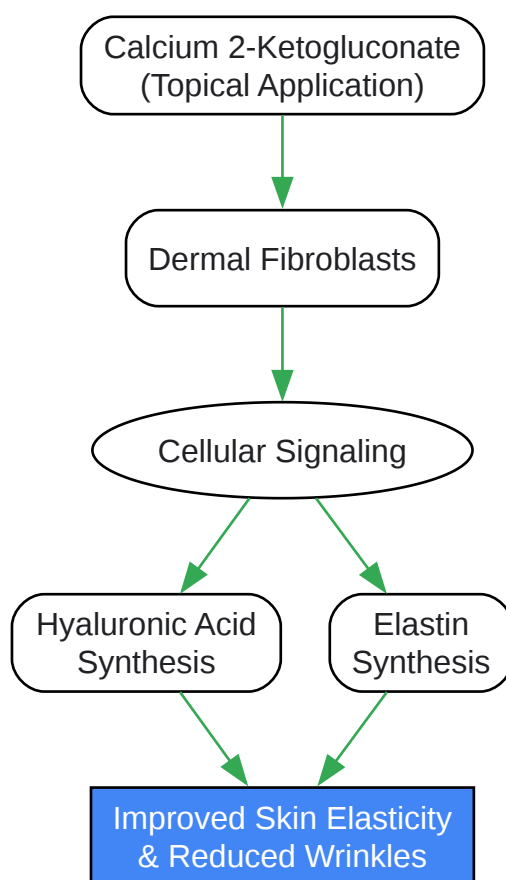
The utility of **Calcium 2-ketogluconate** in drug development and cosmetics stems from its specific interactions within biological systems.

### A. Dermal Applications: Extracellular Matrix Stimulation

In cosmetic science, **Calcium 2-ketogluconate** is marketed as a high-performance anti-aging active ingredient.<sup>[3]</sup> Its primary mechanism is the stimulation of key components in the skin's extracellular matrix (ECM). It has been shown to significantly boost the endogenous synthesis of:

- Hyaluronic Acid: A critical glycosaminoglycan responsible for skin hydration, turgor, and viscoelasticity.
- Elastin: A protein that provides elasticity and resilience to the skin.

By promoting the production of these macromolecules, **Calcium 2-ketogluconate** helps to improve skin elasticity, reduce the appearance of wrinkles, and combat signs of cutaneous fatigue.<sup>[2][8]</sup>



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Caption: Mechanism of action in dermal anti-aging applications.

## B. Medical and Nutritional Applications

As a calcium salt, it serves as a source of elemental calcium. Its high bioavailability makes it an effective option for dietary supplements and in clinical settings for treating hypocalcemia (low blood calcium levels), where it can be used in infusion solutions.<sup>[1]</sup> The gluconate-related structure facilitates absorption and utilization by the body.

## Analytical Methodologies

Ensuring the purity, identity, and concentration of **Calcium 2-ketogluconate** is paramount for quality control in both raw material and finished product manufacturing. A multi-step analytical approach is typically employed.

### A. High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for the separation, identification, and quantification of 2-ketogluconate.

Protocol Outline:

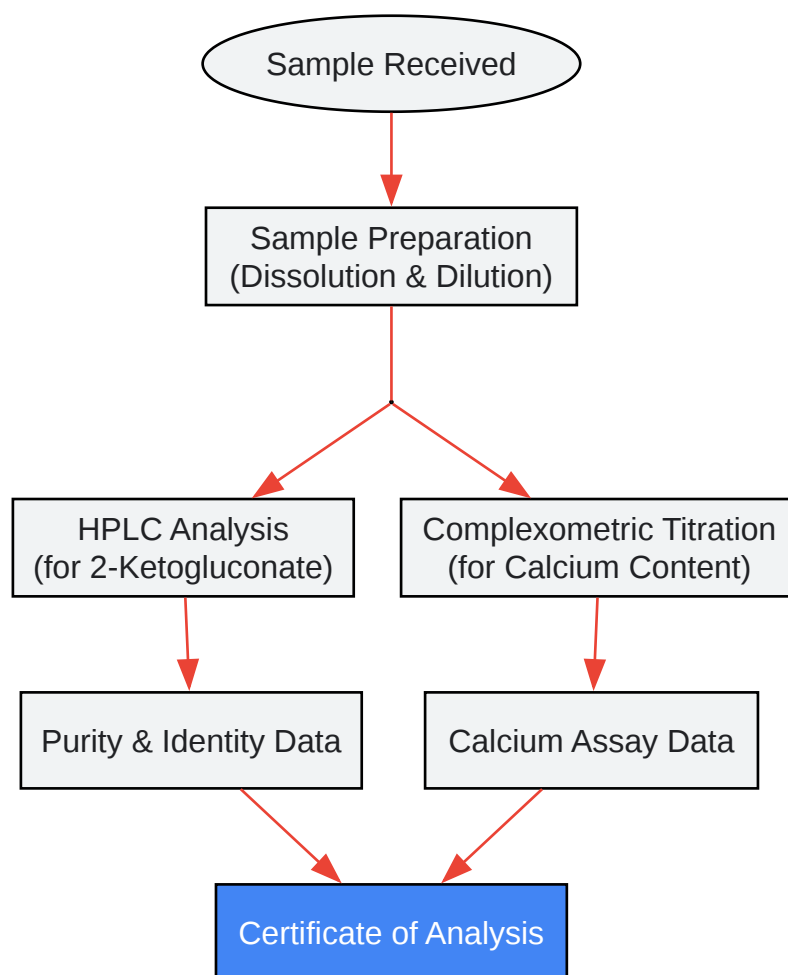
- **Sample Preparation:** Accurately weigh the sample and dissolve it in a suitable mobile phase or ultrapure water to a known concentration.
- **Chromatographic Conditions:**
  - **Column:** A suitable reversed-phase column (e.g., C18) or an ion-exchange column.
  - **Mobile Phase:** An aqueous buffer system, often with a controlled pH.
  - **Detector:** A Refractive Index Detector (RID) is commonly used for compounds like this that lack a strong UV chromophore.
- **Quantification:** Prepare a standard curve using certified reference material. The concentration of the sample is determined by comparing its peak area to the standard curve.

### B. Complexometric Titration for Calcium Content

This classic titrimetric method provides a robust and accurate determination of the calcium content.

Protocol Outline:

- **Sample Preparation:** Accurately weigh the sample and dissolve it in deionized water.
- **pH Adjustment:** Add a pH buffer (e.g., ammonia-ammonium chloride) to raise the pH to approximately 10.
- **Indicator:** Add a suitable metal ion indicator, such as Eriochrome Black T or Hydroxy Naphthol Blue.[\[10\]](#)
- **Titration:** Titrate the solution with a standardized solution of ethylenediaminetetraacetic acid (EDTA). The endpoint is observed as a distinct color change (e.g., from wine red to blue for EBT), which occurs when all the  $\text{Ca}^{2+}$  ions have been chelated by the EDTA.
- **Calculation:** The calcium content is calculated based on the volume and concentration of the EDTA titrant used.



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Caption: A typical analytical workflow for quality control.

## Applications in Research and Drug Development

The unique properties of **Calcium 2-ketogluconate** lend it to several advanced applications:

- **Cosmeceuticals:** As a primary active in anti-aging, firming, and anti-wrinkle formulations for mature skin.[2][3][11] It is often featured in premium skincare products.
- **Pharmaceutical Formulations:** Used as a calcium source in oral supplements and parenteral (injectable) solutions to treat calcium deficiencies.[1]
- **Drug Delivery Systems:** Serves as a biocompatible cross-linking agent. The release of  $\text{Ca}^{2+}$  ions can be used to trigger the in-situ formation of hydrogels from anionic polymers like

sodium alginate. These hydrogels can encapsulate drugs or cells for controlled release and tissue engineering applications.

- Chemical Synthesis: It is a precursor in the synthesis of other valuable compounds, such as the antioxidant D-erythorbic acid.[6][12]

## Conclusion

**Calcium 2-ketogluconate** is a multifaceted compound with significant technical value. Its well-defined chemical structure, favorable physicochemical properties, and specific biological activities make it a strategic ingredient in the cosmetic and pharmaceutical industries. From enhancing skin elasticity by stimulating the extracellular matrix to providing a bioavailable source of calcium, its applications are grounded in sound scientific principles. The robust analytical methods available for its characterization ensure the quality and reliability demanded by researchers and drug development professionals. As research continues, the potential for its use in novel drug delivery systems and other advanced applications is likely to expand.

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